

Technical Support Center: Z-Tyr-Leu-OH

Synthesis & Handling

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Compound of Interest

Compound Name: Z-Tyr-Leu-OH

CAS No.: 35971-70-1

Cat. No.: B1450987

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Status: Active | Role: Senior Application Scientist | Context: Segment Coupling & Side Reaction Mitigation

Executive Summary

Z-Tyr-Leu-OH presents a unique "perfect storm" of synthetic challenges. As a protected dipeptide acid, it is frequently used in segment condensations (convergent synthesis). However, its chemical structure creates three distinct failure modes:

- **C-Terminal Racemization:** The Leucine residue is susceptible to epimerization via the 5(4H)-oxazolone mechanism during activation, despite the Z-protection on Tyrosine.
- **Tyrosine Ring Alkylation:** Acidolytic removal of the Z-group generates benzyl cations that irreversibly alkylate the electron-rich phenolic ring of Tyrosine.
- **O-Acylation:** The unprotected phenolic hydroxyl can act as a competitive nucleophile during coupling.

Module 1: The Racemization Hazard (Segment Coupling)

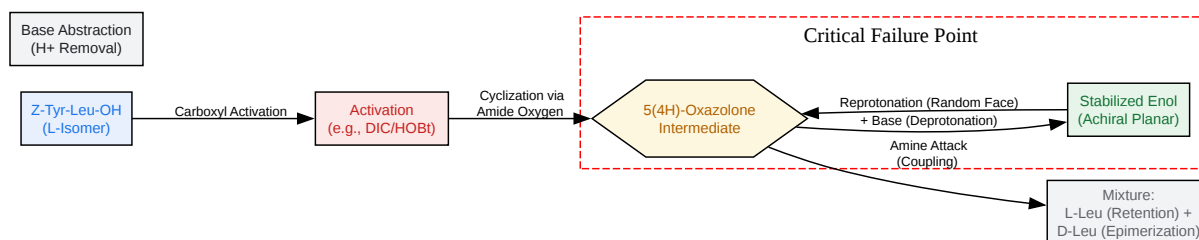
The Technical Issue

A common misconception is that urethane protecting groups (like Z, Boc, Fmoc) prevent racemization. While true for single amino acids, this protection does not extend to the C-terminal residue of a peptide segment.

When you activate **Z-Tyr-Leu-OH**, the Leucine residue is N-acylated by the Tyrosine. Upon activation of the Leucine carboxylate, the oxygen of the Tyr-Leu amide bond attacks the activated carbonyl, forming a 5(4H)-oxazolone intermediate. This intermediate allows the alpha-proton of Leucine to be abstracted by weak bases, leading to rapid epimerization (formation of Z-Tyr-D-Leu-OH).

Mechanistic Visualization

The following diagram illustrates the oxazolone pathway specific to **Z-Tyr-Leu-OH**.



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Caption: Figure 1. The 5(4H)-oxazolone mechanism responsible for C-terminal Leucine racemization during **Z-Tyr-Leu-OH** activation.

Protocol: Low-Racemization Segment Coupling

To couple **Z-Tyr-Leu-OH** to an amine (H-Xaa-...) with <1% racemization, you must suppress oxazolone formation.

Recommended Reagents:

- Activator: DIC (Diisopropylcarbodiimide) or EDC.
- Additive: HOAt (1-Hydroxy-7-azabenzotriazole) or Oxyma Pure. Note: HOBt is less effective for segments.
- Base: NONE (if possible). If the amine component is a salt (e.g., HCl), use the minimum amount of TMP (2,4,6-trimethylpyridine) or DIPEA.

Step-by-Step Procedure:

- Dissolution: Dissolve **Z-Tyr-Leu-OH** (1.0 eq) and HOAt (1.1 eq) in DMF/DCM (1:1) at 0°C.
- Activation: Add DIC (1.0 eq) dropwise. Crucial: Do not use excess activator.
- Pre-activation: Stir for 2–3 minutes at 0°C. This forms the active ester (OBt/OAt) which is less prone to oxazolone formation than the O-acylisourea.
- Coupling: Add the amine component (1.0–1.1 eq).
- Conditions: Allow to react at 0°C for 1 hour, then slowly warm to room temperature.
- Monitoring: Monitor via HPLC. If reaction is slow, re-cool to 0°C before adding more reagents.

Module 2: Tyrosine Side-Chain Integrity

The Alkylation Hazard (Z-Removal)

Removing the Z-group is typically done via hydrogenolysis (

) or acidolysis (

).

- Hydrogenolysis: Safe for Tyrosine.

- Acidolysis (HBr/AcOH or HF):HIGH RISK. The cleavage generates a benzyl cation (). This electrophile attacks the electron-rich ortho-position of the Tyrosine phenol ring, creating 3-benzyltyrosine. This byproduct is chemically stable and difficult to separate.

Troubleshooting Guide: Z-Removal

Method	Risk Level	Mechanism of Failure	Prevention Strategy
H2 / Pd-C	Low	Catalyst poisoning by Sulfur (if Met/Cys present).	Use Pd black or liquid NH3; ensure high purity H2.
HBr / AcOH	Critical	Benzyl cation attacks Tyr ring (3-position).	Mandatory: Add scavengers. Use Anisole (10% v/v) or Thioanisole.
TFA	N/A	Z-group is stable to TFA.	N/A (Z requires stronger acid or reduction).

The O-Acylation Hazard

If the phenolic hydroxyl of Tyrosine is unprotected (as in **Z-Tyr-Leu-OH**), it can act as a nucleophile.

- Scenario: During coupling, if excess carboxyl component or activator is used, the Tyr-OH can be acylated, forming a branched depsipeptide (ester linkage).
- Diagnosis: Mass spectrum shows +Mass(Z-Tyr-Leu) on the product.
- Fix: This is usually reversible. Treat the crude peptide with hydrazine or piperidine/DMF (if Fmoc compatible) or mild base (NaOH) to hydrolyze the phenolic ester without cleaving the peptide backbone.

Module 3: Comparative Data & Solubility

Solubility Profile

Z-Tyr-Leu-OH is hydrophobic. Aggregation can lead to "difficult sequences" in solid-phase synthesis or poor solubility in solution.

Solvent	Solubility	Notes
DMF	High	Recommended for coupling.
DCM	Moderate	Good for activation, but may cause gelation at high conc.
Water	Insoluble	Requires pH > 8 (salt formation) to dissolve.
THF	Good	Useful alternative if DMF poses workup issues.

Racemization Risk Table (Segment Coupling)

Data approximated based on standard segment coupling literature [1, 2].

Coupling System	% D-Leu Isomer (Approx)	Verdict
DIC / HOBt	2.0 – 5.0%	Risky for GMP
HATU / DIPEA	10.0 – 20.0%	AVOID (Base drives oxazolone)
DIC / HOAt	< 1.0%	Recommended
T3P (Propylphosphonic anhydride)	< 0.5%	Excellent (Low epimerization)

Module 4: Frequently Asked Questions (FAQ)

Q1: Can I use HATU to couple **Z-Tyr-Leu-OH** to my resin? A: We strongly advise against it. HATU requires a base (DIPEA/NMM) to function. In segment couplings, the presence of tertiary amines significantly accelerates proton abstraction from the oxazolone intermediate, causing

high levels of racemization (10–20%). Use carbodiimides (DIC) with HOAt or T3P, which can function in the absence of base or with very weak bases.

Q2: I see a "double hit" mass (+134 Da) after HBr deprotection. What is it? A: This is likely 3-benzyltyrosine. The benzyl cation released from the Z-group has alkylated the tyrosine ring. This is an irreversible covalent modification. You must repeat the synthesis using a scavenger cocktail (e.g., Anisole/Thioanisole/m-Cresol) or switch to catalytic hydrogenolysis (

) for deprotection.

Q3: Why not just use Z-Tyr(tBu)-Leu-OH? A: You can, and it prevents O-acylation and alkylation. However, the racemization of Leucine remains a risk because the C-terminal activation mechanism (oxazolone) depends on the backbone amide, not the side chain. Even with Tyr(tBu), you must strictly follow the low-racemization coupling protocols (Module 1).

Q4: Is Diketopiperazine (DKP) a risk for **Z-Tyr-Leu-OH**? A: Not directly for the acid form. DKP formation typically occurs at the dipeptide ester stage (e.g., H-Tyr-Leu-OMe) when the N-terminus is free. Since **Z-Tyr-Leu-OH** has a protected N-terminus, it cannot cyclize to form a DKP. However, if you are synthesizing **Z-Tyr-Leu-OH** by saponifying Z-Tyr-Leu-OMe, ensure you do not remove the Z-group before saponification.

References

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Sources

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